

An In-depth Technical Guide to C.I. Reactive Orange 12

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Compound of Interest

Compound Name: Reactive orange 12

Cat. No.: B1595896

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, mechanism of action, and analytical protocols for the monoazo dye, C.I. **Reactive Orange 12**. The information is intended for professionals in research and development who utilize reactive dyes in their work.

Chemical Structure and Properties

C.I. **Reactive Orange 12** is a synthetic dye belonging to the single azo class.^[1] Its chemical structure is characterized by a substituted naphthalene trisulfonic acid core linked via an azo group to a phenyl ring, which in turn carries the reactive monochlorotriazine group. This reactive group is responsible for the dye's ability to form covalent bonds with substrates.

The definitive chemical identity of C.I. **Reactive Orange 12** has been subject to some variation in literature. Based on the IUPAC name, trisodium;7-[[4-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-(carbamoylamino)phenyl]diazenyl]naphthalene-1,3,6-trisulfonate, the following properties can be established.

Table 1: Chemical and Physical Properties of C.I. **Reactive Orange 12**

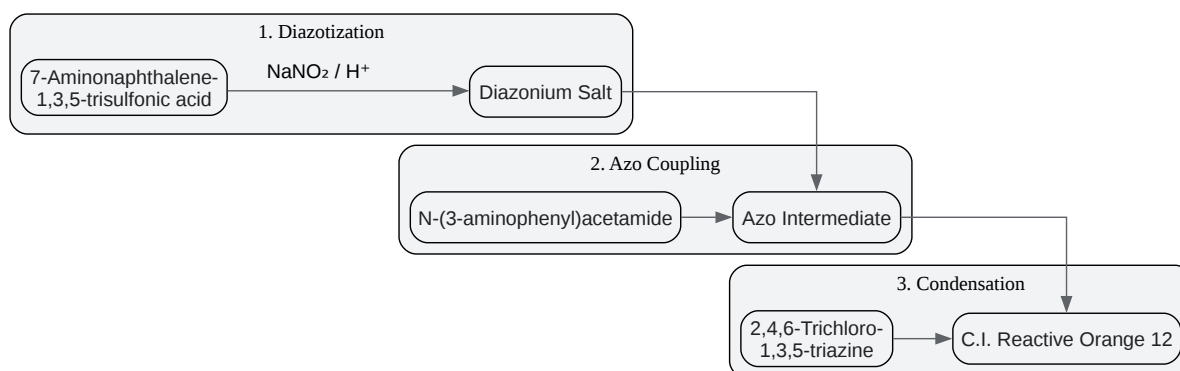
Property	Value	Reference
IUPAC Name	trisodium;7-[[4-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-(carbamoylamino)phenyl]diazonyl]naphthalene-1,3,6-trisulfonate	
Synonyms	C.I. 13248, Reactive Golden Yellow K-2RA, Procion Golden Yellow H-R	[1][2]
CAS Number	35642-64-9 (Primary), 12225-84-2 (Deprecated)	[1][2][3][4]
Molecular Formula	C ₂₀ H ₁₃ ClN ₉ Na ₃ O ₁₀ S ₃	
Molecular Weight	~740.0 g/mol	
Appearance	Yellow-brown to orange powder	[1]
Solubility in Water	100 g/L at 20°C; 200 g/L at 50°C	[1]
UV-Vis λ _{max}	~488-490 nm (approximate, based on similar reactive orange dyes)	[5][6]

Synthesis Pathway

The manufacturing process for C.I. **Reactive Orange 12** involves a multi-step synthesis.[1] The key stages are:

- **Diazotization:** 7-Aminonaphthalene-1,3,5-trisulfonic acid is treated with a source of nitrous acid (e.g., sodium nitrite and a strong acid) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is reacted with N-(3-aminophenyl)acetamide to form the azo chromophore.

- Condensation: The product from the coupling reaction is then condensed with a cyanuric chloride (2,4,6-trichloro-1,3,5-triazine).
- Salting Out: The final dye product is isolated from the reaction mixture by salting out.[1]



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Synthesis pathway of C.I. **Reactive Orange 12**.

Mechanism of Action: Covalent Bond Formation

Reactive Orange 12 is a monochlorotriazine (MCT) reactive dye. Its utility lies in its ability to form a stable covalent bond with the hydroxyl groups present in cellulosic fibers such as cotton, as well as with amino groups in protein fibers like wool and silk. This reaction is pH-dependent and is typically carried out under alkaline conditions.

The dyeing process involves two competing reactions:

- Fixation: The primary and desired reaction where the dye molecule covalently bonds to the fiber.

- Hydrolysis: A secondary, undesirable reaction where the dye reacts with water, rendering it unable to bond with the fiber.

Under alkaline conditions, the hydroxyl groups of cellulose are partially deprotonated to form nucleophilic cellulosate anions (Cell-O^-). These anions then attack the carbon atom of the chlorotriazine ring, displacing the chloride ion and forming a stable ether linkage.

Simultaneously, hydroxide ions (OH^-) in the dyebath can also attack the dye, leading to the formation of an unreactive hydroxyl derivative.

Alkaline Conditions (pH 10.5-11)

Reactive Orange 12
(Active Form)

Competing Nucleophilic Substitution

Cellulosic Fiber
(with -OH groups)

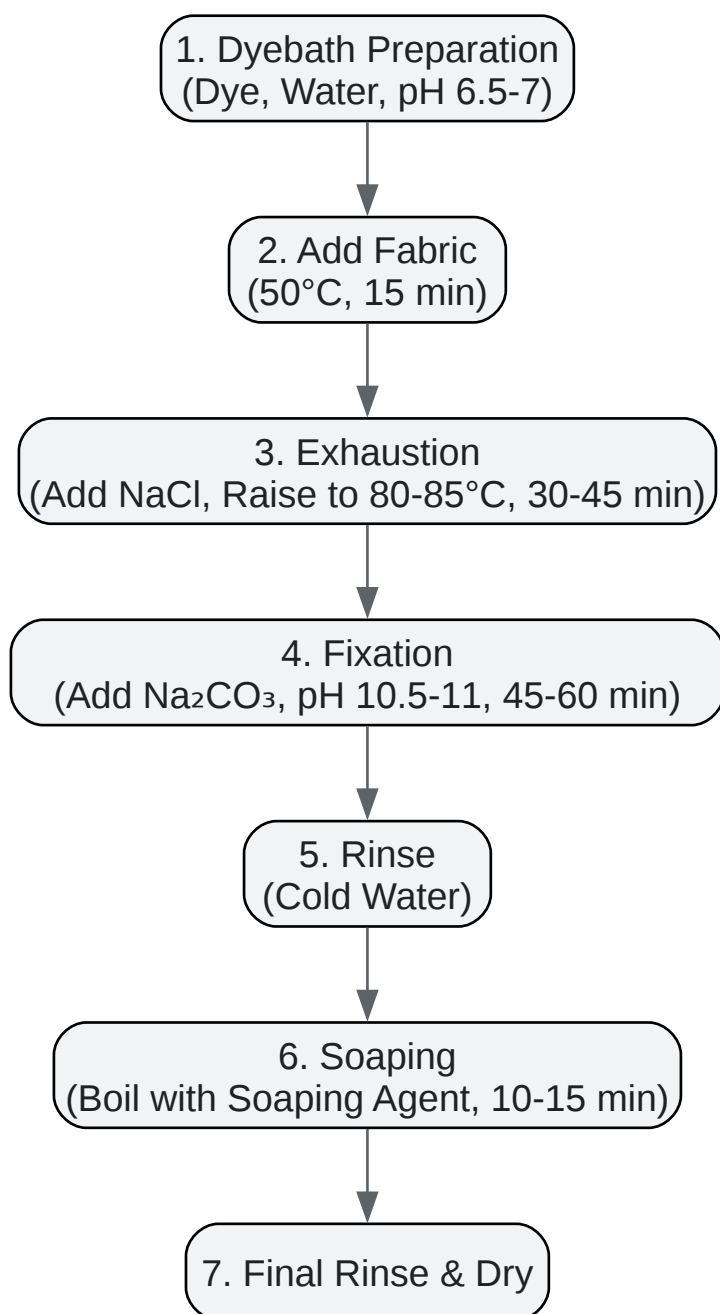
Reaction with
 Cell-O^-

Covalently Bonded Dye
(Fixation)

Water
(Hydroxide ions, OH^-)

Reaction with
 OH^-

Hydrolyzed Dye
(Inactive)



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